

But-2-ene-1,3-diol (CAS 62539-54-2): A Technical Whitepaper

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Compound of Interest

Compound Name: *But-2-ene-1,3-diol*

Cat. No.: *B15448487*

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Disclaimer: Publicly available scientific literature and databases contain limited specific experimental data for **But-2-ene-1,3-diol** (CAS 62539-54-2). This guide provides a comprehensive overview based on established principles and data for structurally related unsaturated diols. The experimental protocols and data presented are illustrative and may require optimization for this specific compound.

Introduction

Unsaturated diols are a class of organic compounds containing two hydroxyl groups and at least one carbon-carbon double bond. Their unique chemical architecture, combining the reactivity of alkenes and alcohols, makes them valuable intermediates in organic synthesis and building blocks for novel materials. **But-2-ene-1,3-diol**, an example of an allylic diol, possesses a structural motif that suggests potential applications in areas such as polymer chemistry and as a precursor for fine chemicals. Despite its potential, detailed technical information regarding its synthesis, properties, and biological activity is scarce in peer-reviewed literature. This whitepaper aims to provide a technical guide for researchers, scientists, and drug development professionals by consolidating the known information on **But-2-ene-1,3-diol** and presenting generalized methodologies for the synthesis, purification, and characterization of similar unsaturated diols.

Chemical and Physical Properties

The fundamental properties of **But-2-ene-1,3-diol** have been computed and are available in public databases.^[1] A summary of these properties is presented in Table 1. Experimental

spectroscopic data is not readily available; however, standard analytical techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) would be essential for its characterization. For comparison, isomers of butenediols have been characterized using these methods.[2]

Table 1: Computed Physicochemical Properties of **But-2-ene-1,3-diol**[1]

Property	Value
Molecular Formula	C4H8O2
Molecular Weight	88.11 g/mol
IUPAC Name	but-2-ene-1,3-diol
CAS Number	62539-54-2
Topological Polar Surface Area	40.5 Å ²
Hydrogen Bond Donor Count	2
Hydrogen Bond Acceptor Count	2
Rotatable Bond Count	2
XLogP3-AA	-0.4

Synthesis Methodologies

While a specific, detailed synthesis protocol for **But-2-ene-1,3-diol** is not documented in the searched literature, general methods for the synthesis of allylic and 1,3-diols can be adapted. A plausible and common approach involves the selective reduction of an appropriate α,β -unsaturated β -keto ester or a related dicarbonyl compound.

General Experimental Protocol: Reduction of an α,β -Unsaturated β -Keto Ester

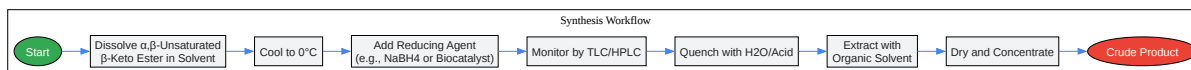
The synthesis of a 1,3-diol can be achieved through the stereoselective reduction of a β -keto ester.[3] Chemoenzymatic methods, employing oxidoreductases, offer a green and highly selective route to chiral diols.[4][5]

Materials:

- α,β -Unsaturated β -keto ester precursor
- Reducing agent (e.g., Sodium borohydride, Lithium aluminum hydride, or an appropriate enzyme/whole-cell biocatalyst)[3][6]
- Anhydrous solvent (e.g., Tetrahydrofuran, Ethanol)
- Buffer solution (for enzymatic reactions)
- Quenching agent (e.g., water, dilute acid)
- Drying agent (e.g., anhydrous magnesium sulfate)

Procedure:

- **Reaction Setup:** A solution of the α,β -unsaturated β -keto ester is prepared in an appropriate anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon). For enzymatic reductions, the substrate is added to a buffered aqueous solution containing the biocatalyst.
- **Reduction:** The reducing agent is added portion-wise to the solution at a controlled temperature (typically 0 °C to room temperature). The reaction progress is monitored by a suitable technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Workup:** Once the reaction is complete, it is carefully quenched by the slow addition of water or a dilute acid. The product is then extracted into an organic solvent.
- **Purification:** The combined organic extracts are washed, dried over an anhydrous drying agent, and the solvent is removed under reduced pressure. The crude product is then purified.



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Caption: Generalized workflow for the synthesis of an unsaturated diol.

Purification and Analysis

The purification of diols is commonly achieved using chromatographic techniques. Due to their polar nature, normal-phase chromatography using a diol-functionalized silica gel column can be particularly effective.^{[7][8]}

General Experimental Protocol: Chromatographic Purification

Materials:

- Crude diol product
- Silica gel or Diol-functionalized silica gel
- Solvent system (e.g., Hexane/Ethyl Acetate or Dichloromethane/Methanol)

Procedure:

- **Column Preparation:** A chromatography column is packed with the chosen stationary phase (e.g., silica gel).
- **Sample Loading:** The crude product is dissolved in a minimal amount of the mobile phase and loaded onto the column.
- **Elution:** The column is eluted with a solvent system of increasing polarity. Fractions are collected and analyzed by TLC to identify those containing the pure product.

- Solvent Removal: Fractions containing the pure diol are combined, and the solvent is removed under reduced pressure to yield the purified product.



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Caption: Generalized workflow for the purification of an unsaturated diol.

Safety and Toxicology

Specific toxicological data for **But-2-ene-1,3-diol** is not available. However, data for related compounds such as 1,4-butanediol and other alkane diols can provide some guidance on handling and safety. 1,4-Butanediol exhibits low acute toxicity via inhalation and dermal routes but moderate oral toxicity.[9][10] It can cause irritation to the skin, eyes, and respiratory system.[10] Some diols may also have effects on the central nervous system.[10]

General Safety Precautions:

- Handle in a well-ventilated area, preferably in a fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of vapors and contact with skin and eyes.
- Store in a cool, dry, and well-ventilated place away from incompatible materials.

Potential Applications in Research and Drug Development

While no specific applications for **But-2-ene-1,3-diol** are documented, unsaturated diols, in general, are versatile building blocks in organic synthesis. They can be used in the synthesis of:

- **Polymers:** Unsaturated diols are used as monomers in the production of polyesters and polyurethanes.^[11]
- **Heterocyclic Compounds:** The diol and alkene functionalities can be manipulated to form various heterocyclic structures, which are common motifs in pharmaceuticals.
- **Chiral Ligands:** Chiral diols are valuable as ligands in asymmetric catalysis.^{[12][13]}

The presence of both nucleophilic hydroxyl groups and an electrophilic double bond (upon activation) in **But-2-ene-1,3-diol** makes it a candidate for various synthetic transformations.

Conclusion

But-2-ene-1,3-diol is a chemical entity with potential utility in synthetic chemistry, yet it remains largely unexplored in the scientific literature. This whitepaper has provided a framework for approaching its study by summarizing its computed properties and presenting generalized, adaptable protocols for its synthesis, purification, and handling based on established knowledge of similar unsaturated diols. Further research is needed to determine the specific experimental conditions for the synthesis of **But-2-ene-1,3-diol**, to fully characterize its physical and chemical properties, and to explore its potential biological activities and applications. The lack of data represents a clear research gap and an opportunity for new discoveries in the field of organic chemistry and materials science.

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